

Application Notes and Protocols for 4-Hydroxyphenyl Diphenyl Phosphate in Polycarbonate Blends

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Compound of Interest

Compound Name: 4-Hydroxyphenyl diphenyl phosphate

Cat. No.: B2658905

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These application notes provide a comprehensive overview of the use of **4-Hydroxyphenyl diphenyl phosphate** (HDPP) as a halogen-free flame retardant in polycarbonate (PC) blends. Due to the limited availability of direct quantitative data for HDPP, this document leverages data from closely related organophosphorus flame retardants, such as bisphenol A bis(diphenyl phosphate) (BDP) and resorcinol bis(diphenyl phosphate) (RDP), to provide a predictive performance profile and detailed experimental protocols.

Introduction

4-Hydroxyphenyl diphenyl phosphate (HDPP) is an organophosphorus compound with potential as a flame retardant for engineering thermoplastics like polycarbonate. Its chemical structure, featuring aromatic phosphate moieties, suggests that it can impart flame retardancy through both condensed-phase and gas-phase mechanisms. In the condensed phase, it promotes the formation of a protective char layer, while in the gas phase, it can release phosphorus-containing radicals that quench the flame.^[1] This dual-mode action makes it an attractive candidate for improving the fire safety of polycarbonate, a material widely used in electronics, automotive, and consumer goods.

Predicted Performance Data

The following tables summarize the expected performance of HDPP in polycarbonate blends based on data from analogous organophosphorus flame retardants. These values should be considered as a starting point for experimental investigations.

Table 1: Predicted Flame Retardant Properties of PC/HDPP Blends

Property	Neat PC	PC + 10-15 wt% HDPP (Predicted)	Test Method
UL-94 Rating (3.2 mm)	V-2	V-0	ANSI/UL 94
Limiting Oxygen Index (%)	~25	>30	ISO 4589
Peak Heat Release Rate (kW/m ²)	~600-700	Reduced by 30-50%	ISO 5660
Total Heat Release (MJ/m ²)	~100-120	Reduced by 20-40%	ISO 5660

Table 2: Predicted Mechanical Properties of PC/HDPP Blends

Property	Neat PC	PC + 10-15 wt% HDPP (Predicted)	Test Method
Tensile Strength (MPa)	~60	50-55	ISO 527
Tensile Modulus (GPa)	~2.4	2.5-2.8	ISO 527
Notched Izod Impact (kJ/m ²)	~60-80	40-60	ISO 180
Heat Deflection Temperature (°C)	~130-140	110-125	ISO 75

Note: The addition of organophosphorus flame retardants can act as a plasticizer, potentially leading to a decrease in some mechanical properties and the heat deflection temperature.

Experimental Protocols

Preparation of PC/HDPP Blends

Objective: To prepare homogeneous blends of polycarbonate and **4-Hydroxyphenyl diphenyl phosphate** for subsequent testing.

Materials:

- Polycarbonate (PC) pellets (e.g., extrusion or injection molding grade)
- **4-Hydroxyphenyl diphenyl phosphate** (HDPP) powder
- Twin-screw extruder
- Injection molding machine
- Drying oven

Protocol:

- Dry the PC pellets and HDPP powder separately in a vacuum oven at 80-100°C for at least 4 hours to remove any residual moisture.
- Pre-mix the dried PC pellets and HDPP powder at the desired weight ratios (e.g., 90:10, 85:15).
- Melt-compound the pre-mixed materials using a co-rotating twin-screw extruder. A typical temperature profile for polycarbonate is 240-280°C from the feed zone to the die.
- The extruded strands are cooled in a water bath and then pelletized.
- Dry the resulting pellets at 80-100°C for 4 hours.
- Use an injection molding machine to prepare test specimens according to the required dimensions for each characterization technique (e.g., UL-94 bars, tensile bars, impact test

specimens).

Flame Retardancy Testing

Objective: To evaluate the flame retardant efficacy of HDPP in polycarbonate blends.

Methods:

- UL-94 Vertical Burn Test:
 - Condition the test specimens (125 x 13 x 3.2 mm) at 23°C and 50% relative humidity for 48 hours.
 - Mount a specimen vertically.
 - Apply a calibrated flame to the bottom edge of the specimen for 10 seconds and then remove it.
 - Record the afterflame time (t1).
 - Immediately re-apply the flame for another 10 seconds and remove it.
 - Record the second afterflame time (t2) and the afterglow time (t3).
 - Observe if any flaming drips ignite a cotton patch placed below the specimen.
 - Classify the material as V-0, V-1, or V-2 based on the UL-94 criteria.
- Limiting Oxygen Index (LOI):
 - Place a test specimen (typically 80-120 mm long, 10 mm wide, and 4 mm thick) in a vertical glass column.
 - Introduce a mixture of oxygen and nitrogen into the column.
 - Ignite the top of the specimen.
 - Determine the minimum oxygen concentration that just supports flaming combustion. This is the LOI value.

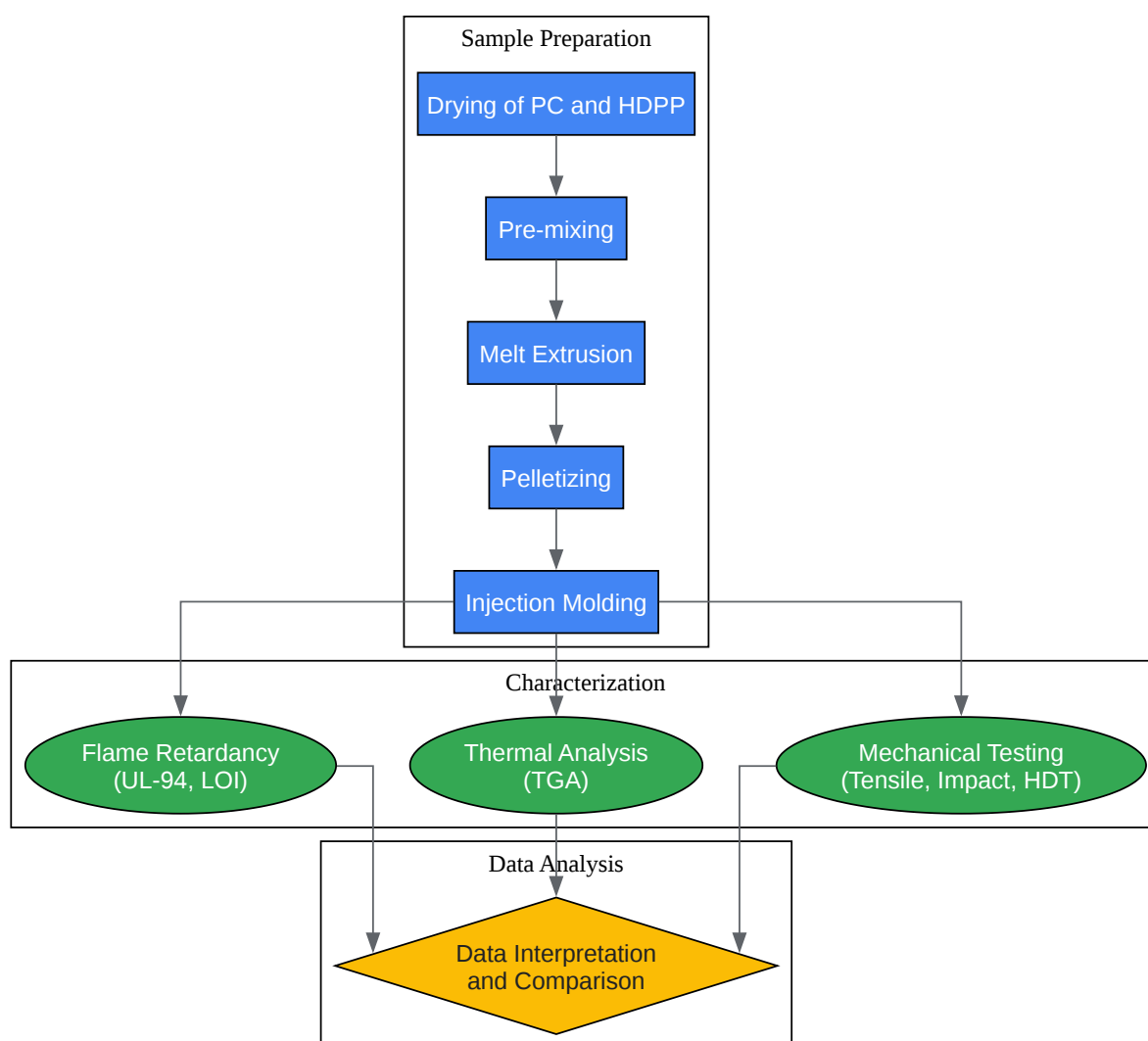
Thermal and Mechanical Characterization

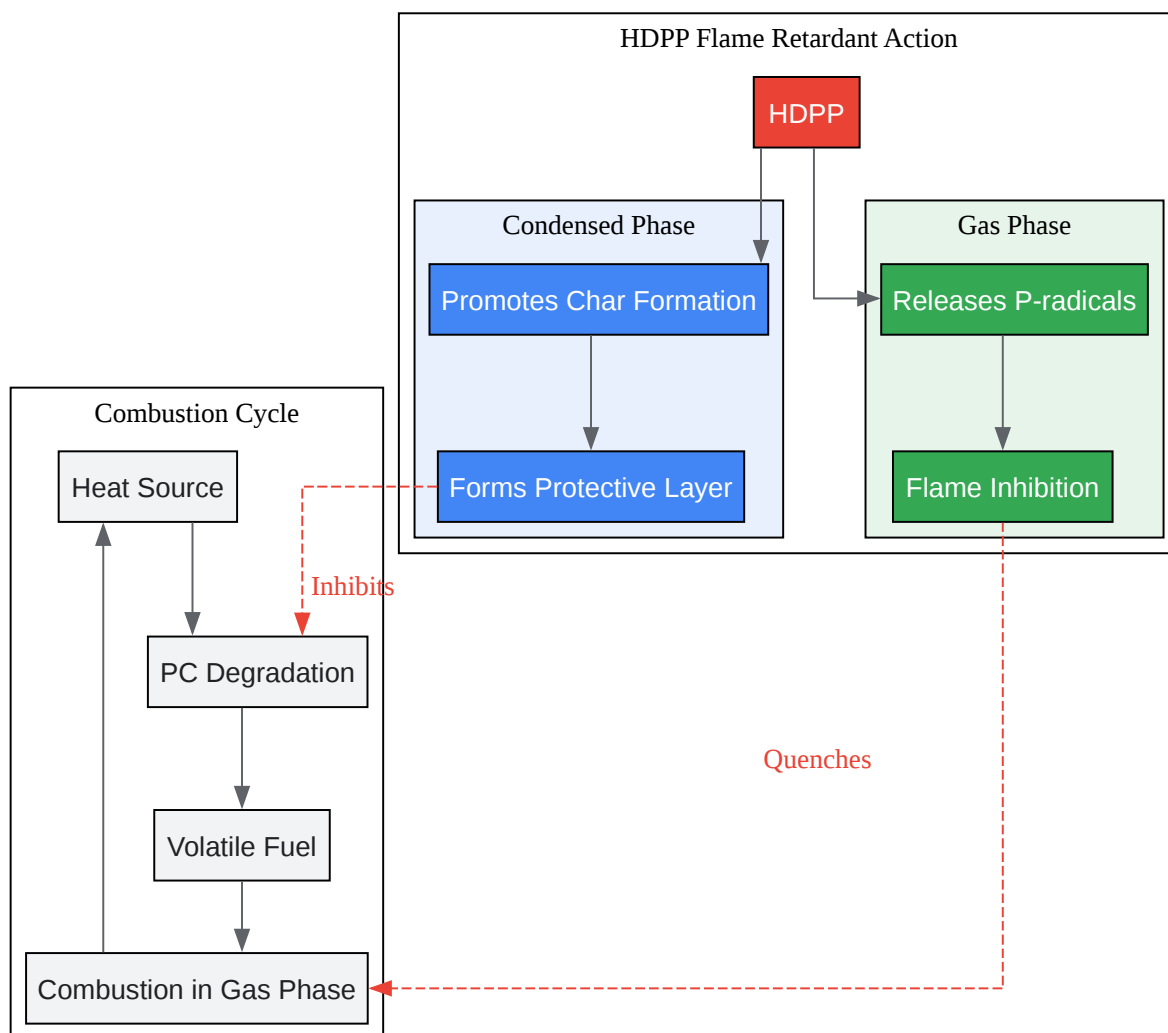
Objective: To assess the effect of HDPP on the thermal stability and mechanical properties of polycarbonate.

Methods:

- Thermogravimetric Analysis (TGA):
 - Place a small sample (5-10 mg) of the PC/HDPP blend into a TGA furnace.
 - Heat the sample from room temperature to 800°C at a constant heating rate (e.g., 10°C/min) under a nitrogen or air atmosphere.
 - Record the sample weight as a function of temperature to determine the onset of degradation and the char yield.
- Mechanical Testing:
 - Conduct tensile tests on dumbbell-shaped specimens according to ISO 527 to determine tensile strength and modulus.
 - Perform Notched Izod impact tests on rectangular bar specimens according to ISO 180 to evaluate impact resistance.
 - Measure the Heat Deflection Temperature (HDT) according to ISO 75 to assess the material's performance at elevated temperatures.

Visualizations





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References

- 1. researchgate.net [researchgate.net]
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